

Technical Guide: Solubility of 4-Ethyl-5-oxooctanal in Organic Solvents

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Compound of Interest

Compound Name: 4-Ethyl-5-oxooctanal

Cat. No.: B15439509

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the predicted solubility of **4-Ethyl-5-oxooctanal** in common organic solvents. Due to the limited availability of direct experimental data for this specific compound, this document leverages established principles of chemical solubility and provides data for structurally analogous compounds. Furthermore, it details standardized experimental protocols for researchers to determine solubility in their own laboratory settings, ensuring accurate and reproducible results. This guide is intended to support research, development, and formulation activities involving **4-Ethyl-5-oxooctanal**.

Introduction to 4-Ethyl-5-oxooctanal and Solubility

4-Ethyl-5-oxooctanal is a bifunctional organic molecule containing both an aldehyde and a ketone functional group. Its structure, characterized by an eight-carbon chain with an ethyl branch, suggests a predominantly nonpolar character. However, the presence of two oxygen atoms allows for some degree of polarity and potential for hydrogen bonding with protic solvents.

Understanding the solubility of this compound is critical for a variety of applications, including its use in organic synthesis, formulation development, and as a potential intermediate in drug discovery. Solubility dictates the choice of solvent for reactions, purification, and the preparation of analytical standards.

The principle of "like dissolves like" is the cornerstone for predicting solubility. Nonpolar compounds tend to dissolve in nonpolar solvents, while polar compounds are more soluble in polar solvents. The polarity of **4-Ethyl-5-oxooctanal** is intermediate, suggesting it will be most soluble in solvents of moderate polarity and less soluble in highly polar or very nonpolar solvents.

Predicted Solubility of 4-Ethyl-5-oxooctanal

While specific quantitative data for **4-Ethyl-5-oxooctanal** is not widely published, we can infer its solubility from the behavior of structurally similar compounds. The following tables provide solubility data for related aldehydes and ketones, which can serve as a guide for solvent selection.

Table 1: Qualitative Solubility Predictions for **4-Ethyl-5-oxooctanal**

Solvent Class	Example Solvents	Predicted Solubility	Rationale
Nonpolar	Hexane, Toluene	Moderate to High	The long carbon chain of 4-Ethyl-5-oxooctanal will interact favorably with nonpolar solvents.
Polar Aprotic	Acetone, Ethyl Acetate, Tetrahydrofuran (THF)	High	These solvents can engage in dipole-dipole interactions with the carbonyl groups of the target molecule.
Polar Protic	Ethanol, Methanol	Moderate	The potential for hydrogen bonding with the carbonyl oxygens is offset by the nonpolar carbon backbone.
Highly Polar	Water	Very Low	The large, nonpolar structure will limit solubility in water.

Table 2: Experimental Solubility of Structurally Similar Compounds

Compound	Solvent	Temperature (°C)	Solubility (g/100 mL)
Octanal	Hexane	25	Miscible
Octanal	Ethanol	25	Miscible
2-Octanone	Acetone	25	Miscible
2-Octanone	Water	20	0.4
Nonanal	Methanol	25	Miscible
Nonanal	Water	25	0.014

Note: "Miscible" indicates that the two substances are completely soluble in each other at all proportions.

Experimental Protocol for Solubility Determination

To obtain precise solubility data for **4-Ethyl-5-oxooctanal**, the following experimental protocol is recommended. This method is based on the isothermal equilibrium technique.

Objective: To determine the saturation solubility of **4-Ethyl-5-oxooctanal** in a selected organic solvent at a specific temperature.

Materials:

- **4-Ethyl-5-oxooctanal** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance
- Vials with screw caps
- Constant temperature bath or shaker incubator
- Syringe filters (e.g., 0.22 µm PTFE)

- Analytical instrument for quantification (e.g., GC-FID, HPLC-UV)

Procedure:

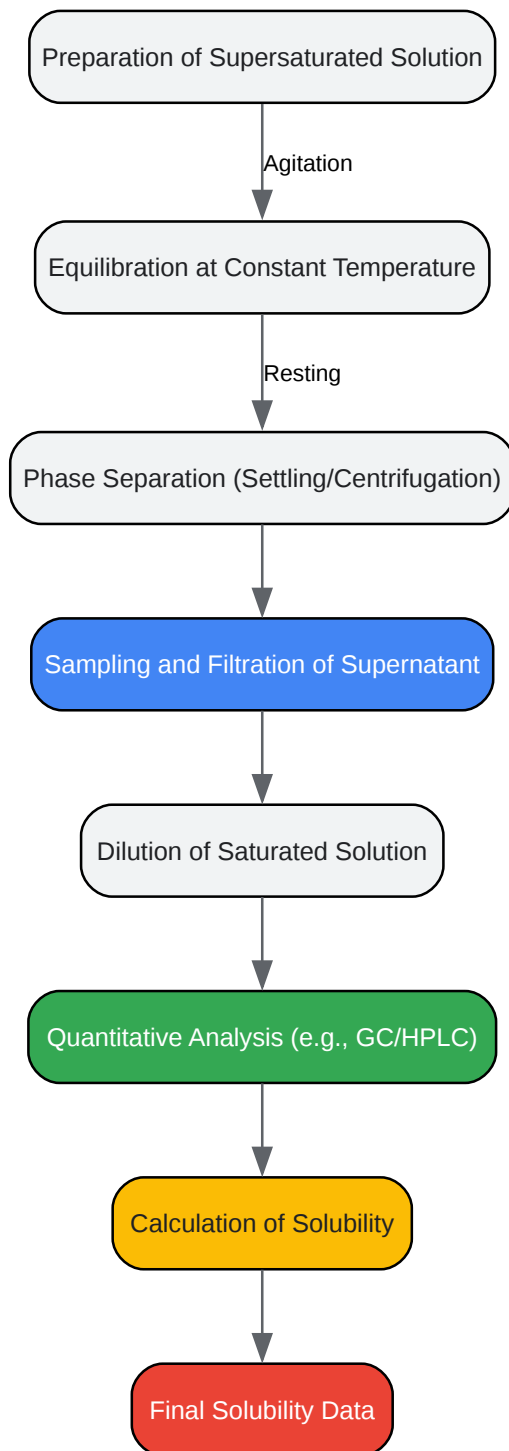
- Preparation: Add an excess amount of **4-Ethyl-5-oxooctanal** to a series of vials.
- Solvent Addition: Add a known volume or mass of the selected solvent to each vial.
- Equilibration: Tightly cap the vials and place them in a constant temperature bath. Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Allow the vials to rest at the constant temperature for a sufficient time to allow undissolved solute to settle.
- Sampling: Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe.
- Filtration: Immediately filter the sample through a syringe filter to remove any suspended solid particles.
- Dilution: Dilute the filtered sample with a known volume of the solvent to bring the concentration within the linear range of the analytical instrument.
- Quantification: Analyze the diluted sample using a pre-calibrated analytical method (e.g., GC-FID or HPLC-UV) to determine the concentration of **4-Ethyl-5-oxooctanal**.
- Calculation: Calculate the original concentration in the saturated solution, considering the dilution factor. This value represents the solubility.

Safety Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheets (SDS) for all chemicals before use.

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of an organic compound.



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Caption: Workflow for experimental solubility determination.

Conclusion

While direct, published solubility data for **4-Ethyl-5-oxooctanal** is scarce, a systematic approach based on chemical principles and data from analogous compounds can guide researchers in solvent selection. For precise applications, the experimental protocol provided in this guide offers a reliable method for determining the solubility in any solvent of interest. This information is crucial for the effective use of **4-Ethyl-5-oxooctanal** in research and development.

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